

Preparing Stock Solutions of PSB 0777 Ammonium Salt: An Application Note and Protocol

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Compound of Interest

Compound Name: PSB 0777 ammonium

Cat. No.: B15569770

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **PSB 0777 ammonium** salt, a potent and selective full agonist for the adenosine A2A receptor.^{[1][2][3][4][5]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in pharmacological and cell-based assays. This guide summarizes the key chemical and physical properties of **PSB 0777 ammonium** salt and offers step-by-step instructions for its dissolution and storage. Additionally, it outlines the signaling pathway activated by this compound and provides an experimental workflow for its application in cell culture.

Introduction to PSB 0777 Ammonium Salt

PSB 0777 ammonium salt is a valuable research tool for studying the physiological and pathological roles of the adenosine A2A receptor. It is a potent and highly selective full agonist, demonstrating significantly higher affinity for the A2A receptor subtype over A1, A2B, and A3 receptors.^{[1][2]} In preclinical studies, PSB 0777 has been investigated for its potential therapeutic effects, including the modulation of inflammation and neuronal function.^{[3][6][7][8]} Given its scientific importance, proper handling and preparation of this compound are paramount for achieving accurate and consistent experimental outcomes.

Properties of PSB 0777 Ammonium Salt

A comprehensive understanding of the physicochemical properties of **PSB 0777 ammonium** salt is essential for its correct handling and use in experimental settings.

Property	Value	Reference
Chemical Name	4-[2-[(6-Amino-9-β-D-ribofuranosyl-9H-purin-2-yl)thio]ethyl]benzenesulfonic acid ammonium salt	[1]
Molecular Formula	C ₁₈ H ₂₀ N ₅ O ₇ S ₂ ·NH ₄	[1][2]
Molecular Weight	500.55 g/mol (Note: Batch-specific molecular weight may vary)	[1][2]
Purity	≥97%	[1][2]
Solubility	Soluble to 100 mM in water and DMSO	[1][2]
Storage	Store solid at room temperature. Store stock solutions at -20°C.	[1][9]

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PSB 0777 ammonium** salt. It is crucial to use the batch-specific molecular weight provided on the product vial for precise calculations.

Materials:

- **PSB 0777 ammonium** salt
- Dimethyl sulfoxide (DMSO), sterile-filtered
- Nuclease-free water, sterile-filtered

- Sterile, tightly sealed vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Acclimatization:** Before opening, allow the vial of **PSB 0777 ammonium** salt to equilibrate to room temperature for at least 60 minutes.[9] This prevents condensation from forming inside the vial.
- **Weighing:** Carefully weigh the desired amount of **PSB 0777 ammonium** salt in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.0055 mg of the compound (assuming a molecular weight of 500.55 g/mol).
- **Dissolution:** Add the appropriate volume of sterile DMSO or nuclease-free water to the weighed compound. For 1 mL of a 10 mM solution, add 1 mL of solvent.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles. Store the aliquots at -20°C.[9] Stock solutions are generally stable for up to one month when stored under these conditions.[9]

Calculation for Stock Solution Preparation:

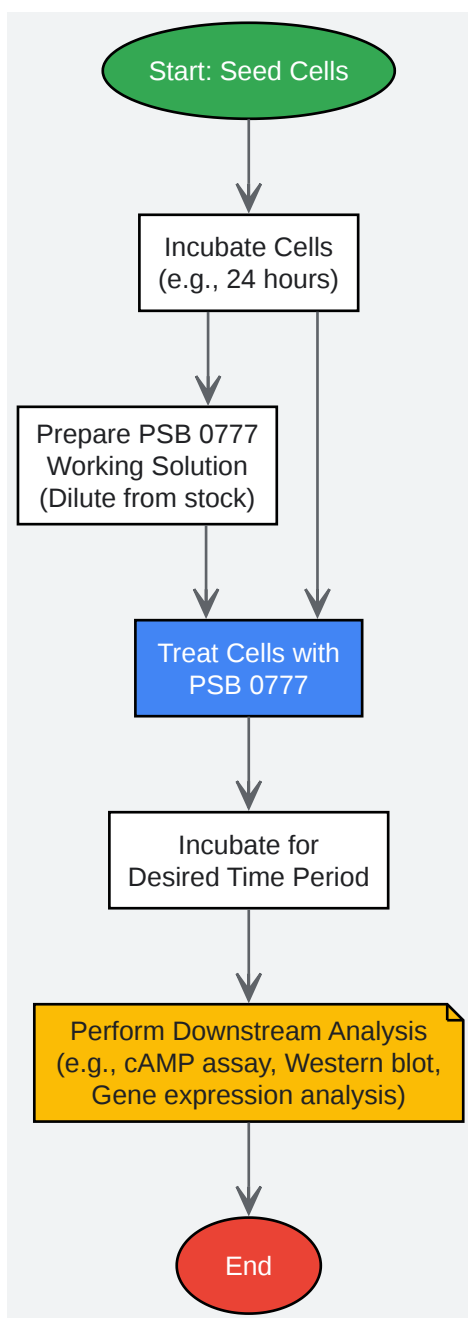
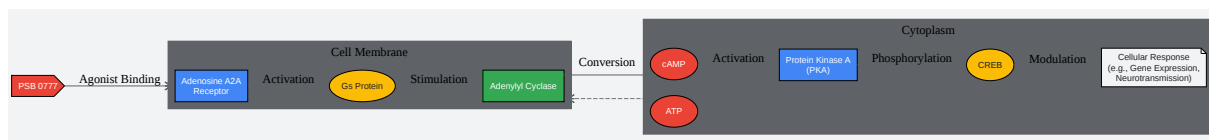
To calculate the mass of **PSB 0777 ammonium** salt required for a specific stock solution concentration and volume, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Desired Concentration	Desired Volume	Mass of PSB 0777 (mg) (for MW = 500.55 g/mol)
1 mM	1 mL	0.501
5 mM	1 mL	2.503
10 mM	1 mL	5.006
10 mM	5 mL	25.028
100 mM	1 mL	50.055

Adenosine A2A Receptor Signaling Pathway

Activation of the adenosine A2A receptor by agonists like PSB 0777 initiates a G-protein-coupled signaling cascade that primarily involves the stimulation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. This, in turn, activates Protein Kinase A (PKA), which phosphorylates various downstream targets, modulating cellular functions.



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